

Molecular structure and weight of 2-Chloro-5-nitroanisole

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Compound of Interest

Compound Name: 2-Chloro-5-nitroanisole

Cat. No.: B017299

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An In-depth Technical Guide to 2-Chloro-5-nitroanisole

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and synthesis of **2-Chloro-5-nitroanisole**, a key intermediate in the chemical and pharmaceutical industries. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Molecular Structure and Properties

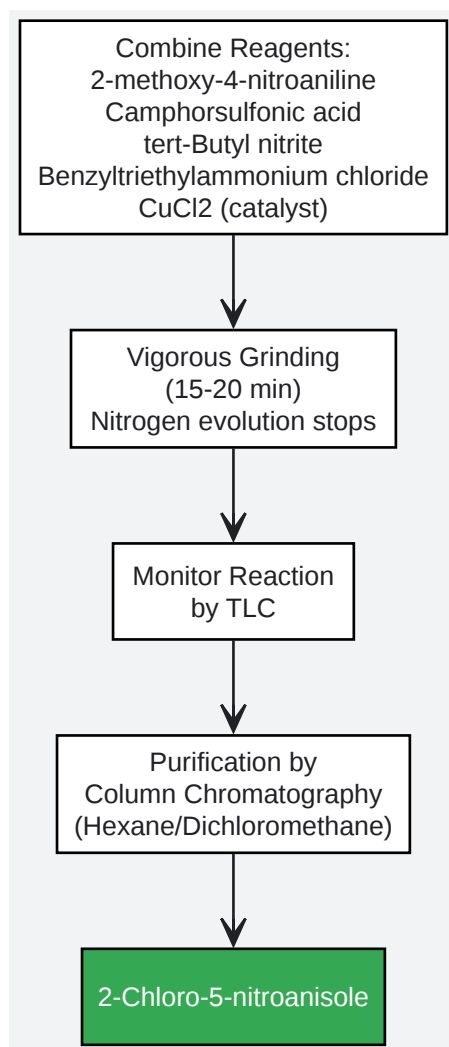
2-Chloro-5-nitroanisole, with the CAS number 1009-36-5, is an aromatic organic compound. [1][2] Its structure consists of an anisole ring substituted with a chlorine atom and a nitro group. [3] This substitution pattern provides specific reactivity that makes it a valuable intermediate in various synthetic processes.[4]

Molecular Formula: $C_7H_6ClNO_3$ [1][2][3][5][6]

Molecular Weight: 187.58 g/mol [1][3][5]

Synonyms: 1-chloro-2-methoxy-4-nitrobenzene, 2-methoxy-4-nitrochlorobenzene, 4-chloro-3-methoxynitrobenzene [1][3][6]

The molecular structure of **2-Chloro-5-nitroanisole** is depicted in the following diagram:



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References

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